

p-Phenylenediamine hydrochloride material safety data sheet for researchers

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Compound of Interest

Compound Name: *p*-Phenylenediamine hydrochloride

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p-Phenylenediamine Hydrochloride: A Technical Safety Guide for Researchers

An In-depth Guide for Scientists and Drug Development Professionals on the Safe Handling and Toxicological Profile of **p-Phenylenediamine Hydrochloride**.

This technical guide provides a comprehensive overview of the material safety data for **p-Phenylenediamine hydrochloride**, tailored for researchers, scientists, and professionals in drug development. It consolidates critical safety information, toxicological data, and experimental methodologies to ensure safe laboratory practices and a thorough understanding of the substance's hazard profile.

Section 1: Chemical and Physical Properties

p-Phenylenediamine hydrochloride is the dihydrochloride salt of 1,4-phenylenediamine. It is a white to slightly reddish crystalline solid or gray powder that may darken upon exposure to air.^[1]^[2] It is soluble in water.^[2]

Property	Value	Reference(s)
Chemical Formula	C ₆ H ₁₀ Cl ₂ N ₂	[3]
Molecular Weight	181.06 g/mol	[3]
CAS Number	624-18-0	[2]
Appearance	White to slightly reddish crystals or gray powder	[2]
Melting Point	>200°C	[2]
Boiling Point	Not available	
Solubility	Soluble in water	[2]
Vapor Pressure	< 1 mmHg	[4]
Flash Point	311°F (for p-Phenylenediamine)	[4]

Section 2: Hazard Identification and GHS Classification

p-Phenylenediamine hydrochloride is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). It is acutely toxic if swallowed, in contact with skin, or if inhaled. It is also a skin sensitizer and causes serious eye irritation. Furthermore, it is very toxic to aquatic life with long-lasting effects.[5]

GHS Pictograms:

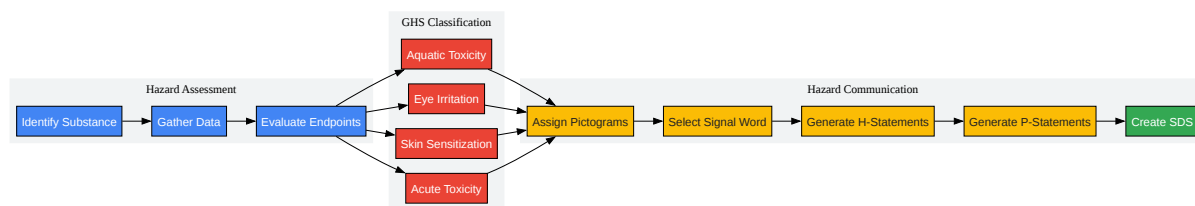
Signal Word: Danger

Hazard Statements:

- H301: Toxic if swallowed.[5]
- H311: Toxic in contact with skin.[5]
- H331: Toxic if inhaled.[1]

- H317: May cause an allergic skin reaction.[1]
- H319: Causes serious eye irritation.[1]
- H410: Very toxic to aquatic life with long lasting effects.[1]

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheets from chemical suppliers. Key precautions include avoiding breathing dust/fume/gas/mist/vapors/spray, wearing protective gloves/protective clothing/eye protection/face protection, and avoiding release to the environment.[5]



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GHS Classification and Labeling Workflow for Hazardous Chemicals.

Section 3: Toxicology Profile

The toxicity of p-phenylenediamine and its salts is a significant concern for researchers. The primary routes of exposure are oral, dermal, and inhalation.

Acute Toxicity

Route	Species	Test	Value	Reference(s)
Oral	Rat	LD50	80 mg/kg (for p-phenylenediamine)	[6]
Dermal	Rabbit	LD50	>7940 mg/kg (for p-phenylenediamine)	[3]
Dermal	Rabbit	LDLo	5000 mg/kg (for p-phenylenediamine)	[7]
Inhalation	Rat	LC50	920 mg/m ³ /4H (for p-phenylenediamine)	[6][8]

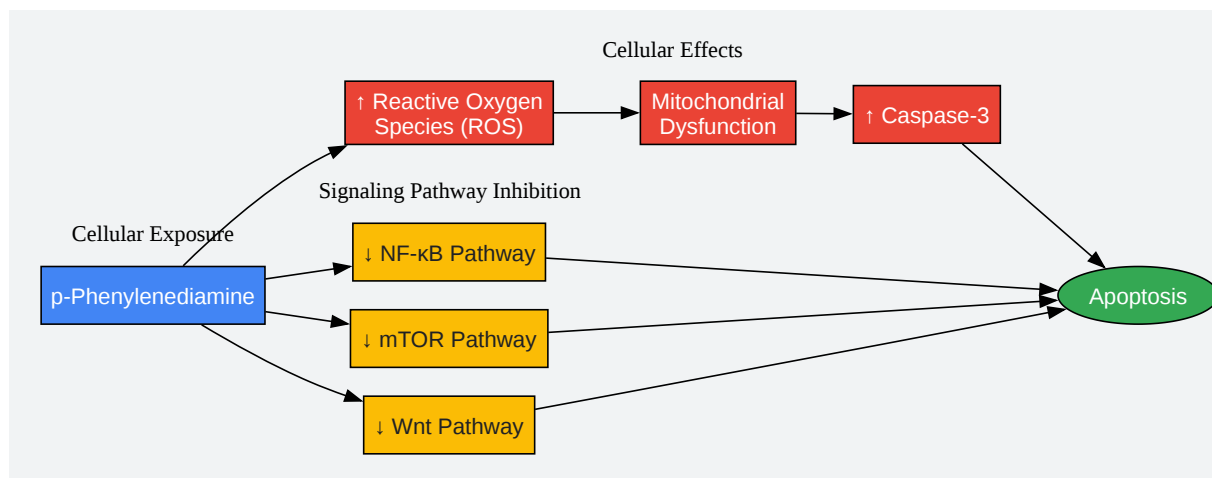
Note: Much of the available data is for the free base, p-phenylenediamine. The dihydrochloride salt is expected to have a similar toxicological profile.

Skin Sensitization

p-Phenylenediamine is a well-documented skin sensitizer.[9] The mechanism involves the chemical acting as a hapten, where it or its oxidation products bind to skin proteins, forming an immunogenic complex that can elicit an allergic reaction.[10][11]

Mechanism of Cellular Toxicity

Recent research has shed light on the cellular mechanisms of p-phenylenediamine toxicity. In human urothelial cells, it has been shown to induce apoptosis (programmed cell death) through the activation of a reactive oxygen species (ROS)-mediated mitochondrial pathway. This process also involves the inhibition of key cellular signaling pathways including NF-κB, mTOR, and Wnt.[12]



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Apoptotic Pathway of p-Phenylenediamine in Human Urothelial Cells.

Section 4: Experimental Protocols

The toxicological data presented in this guide are primarily derived from standardized testing protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the methodologies for key toxicity endpoints.

Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is designed to classify a substance into a toxicity class based on a stepwise procedure with a limited number of animals.^[13]

Methodology Summary:

- Animal Model: Typically, Wistar female rats are used.^[14]

- Housing: Animals are housed in polypropylene cages with appropriate bedding and acclimatized for at least 5 days.[\[14\]](#)
- Dosing: The study follows a stepwise dosing approach. A starting dose is selected, and a small group of animals (e.g., 3) is dosed.[\[14\]](#)
- Observation: The outcome for this group (survival or death) determines the next dosing step (higher or lower). This continues until the criteria for a specific toxicity class are met.[\[14\]](#)
- Endpoints: The primary endpoint is mortality. Animals are observed for at least 14 days for signs of toxicity.[\[14\]](#)

Skin Sensitization - Guinea Pig Maximisation Test (GPMT) (OECD 406)

The GPMT is an adjuvant-type test used to assess the potential of a substance to cause skin sensitization.[\[15\]](#)[\[16\]](#)

Methodology Summary:

- Animal Model: Young adult guinea pigs are used.[\[17\]](#)
- Induction Phase:
 - Day 0: Intradermal injections of the test substance (with and without Freund's Complete Adjuvant) and the adjuvant alone are made in the shoulder region.[\[16\]](#)
 - Day 7: A topical application of the test substance is applied to the same area.[\[18\]](#)
- Challenge Phase:
 - Day 21: A topical challenge with the test substance is applied to a naive area of the flank.[\[16\]](#)
- Observation: The challenge sites are observed for erythema and edema at 24 and 48 hours after patch removal.[\[17\]](#)

- Evaluation: The incidence and severity of the skin reactions in the test group are compared to a control group.[16]

Skin Sensitization - Local Lymph Node Assay (LLNA) (OECD 429)

The LLNA is an in vivo method that measures lymphocyte proliferation in the draining lymph nodes as an indicator of skin sensitization.[19][20]

Methodology Summary:

- Animal Model: Typically, female CBA/Ca or CBA/J strain mice are used.[20]
- Dosing: The test substance is applied to the dorsum of both ears for three consecutive days. [21]
- Proliferation Measurement: On day 6, a radiolabeled substance (e.g., ^3H -methyl thymidine) is injected intravenously.[22]
- Endpoint: A few hours after the injection, the animals are euthanized, and the draining auricular lymph nodes are excised. The incorporation of the radiolabel, which is proportional to lymphocyte proliferation, is measured.[22]
- Evaluation: A stimulation index (SI) is calculated by comparing the proliferation in the test group to the vehicle control group. An SI of 3 or greater is considered a positive response. [22]

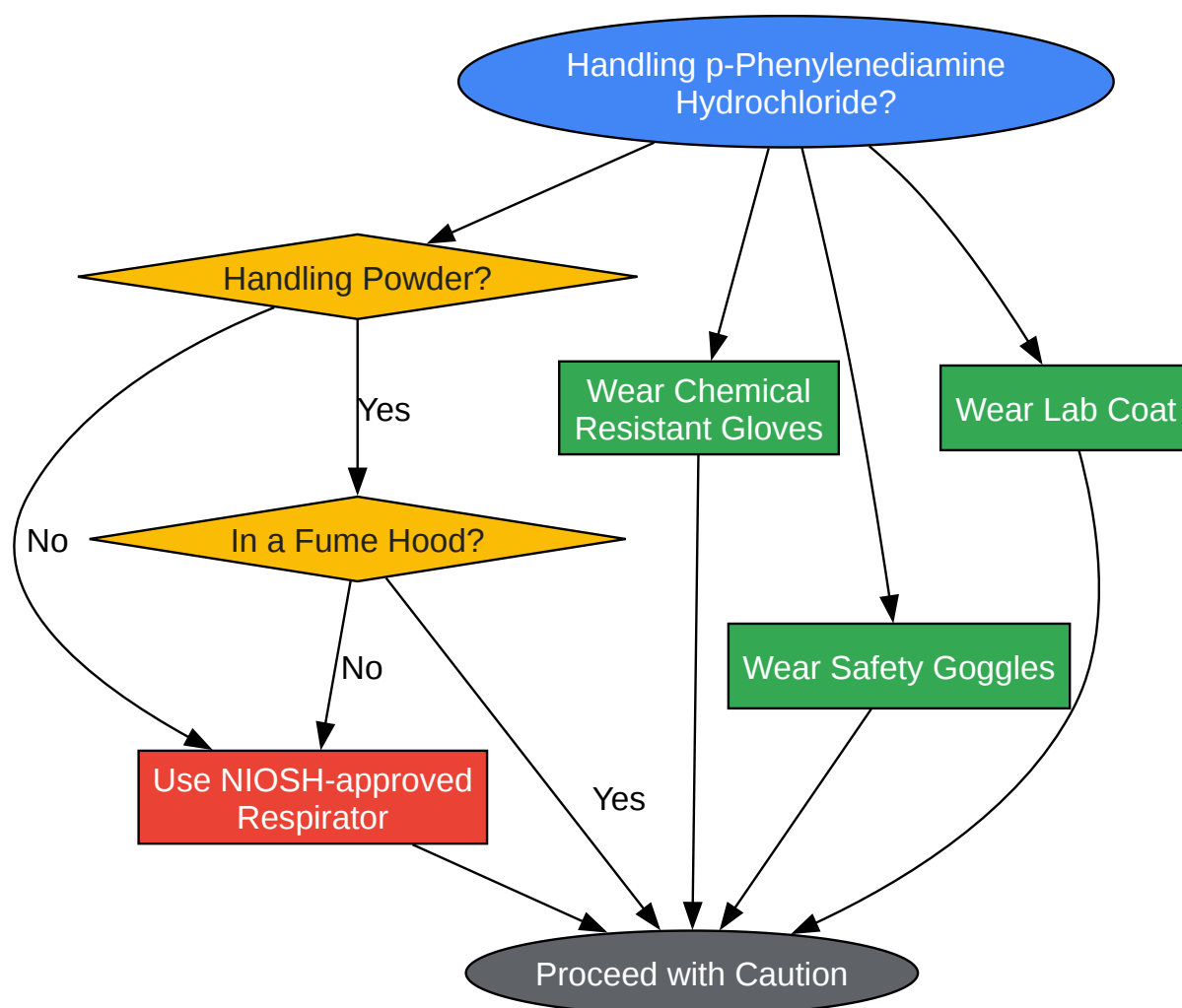
Section 5: Safe Handling and Emergency Procedures

Given the acute toxicity and sensitizing properties of **p-phenylenediamine hydrochloride**, strict adherence to safety protocols is mandatory.

Personal Protective Equipment (PPE)

- Hand Protection: Wear appropriate chemical-resistant gloves.

- Eye/Face Protection: Use chemical safety goggles and/or a face shield.
- Skin and Body Protection: Wear a lab coat and ensure full skin coverage.
- Respiratory Protection: Use a NIOSH-approved respirator when handling the powder outside of a fume hood.



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Personal Protective Equipment (PPE) Selection Guide.

First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor/physician. Rinse mouth.
- If on Skin: Take off immediately all contaminated clothing. Rinse skin with water/shower. Call a physician immediately.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Immediately call a physician.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Call an ophthalmologist.

Spills and Disposal

In case of a spill, avoid dust formation. Sweep up and shovel into suitable containers for disposal. Dispose of contents/container to an approved waste disposal plant in accordance with local, state, and federal regulations.

Section 6: Occupational Exposure Limits

Organization	Limit Type	Value
OSHA	PEL-TWA	0.1 mg/m ³
NIOSH	REL-TWA	0.1 mg/m ³
ACGIH	TLV-TWA	0.1 mg/m ³

PEL: Permissible Exposure Limit; TWA: Time-Weighted Average; REL: Recommended Exposure Limit; TLV: Threshold Limit Value.

This guide is intended to supplement, not replace, the information available in the full Safety Data Sheet (SDS) provided by the manufacturer. Researchers should always consult the most current SDS for **p-Phenylenediamine hydrochloride** before use.

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